

what are the chemical properties of acetone for lab use

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An In-depth Technical Guide to the Chemical Properties of Acetone for Laboratory Use

Introduction

Acetone, systematically named propan-2-one, is the simplest and most commercially significant member of the ketone family.[1][2] Its chemical formula is (CH₃)₂CO.[2] A colorless, volatile, and flammable liquid, it possesses a characteristic pungent, somewhat fruity odor.[2][3] [4] Acetone is a polar aprotic solvent, a key characteristic that makes it an indispensable tool in research and drug development.[4][5] It is miscible with water and a wide array of organic solvents, rendering it highly versatile for applications ranging from a general cleaning agent for laboratory glassware to a crucial solvent and reagent in complex organic syntheses.[1][2][3] This guide provides a detailed overview of the chemical properties of acetone, its reactivity, and established laboratory protocols relevant to its use.

Chemical and Physical Properties

The utility of **acetone** in a laboratory setting is fundamentally dictated by its physical and chemical properties. These quantitative parameters are essential for experimental design, safety considerations, and purification procedures.

Table 1: Physical and Chemical Properties of **Acetone**

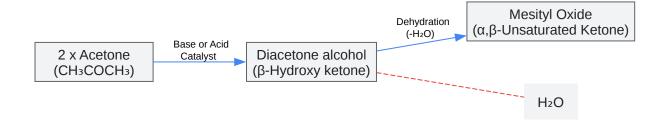


Property	Value
IUPAC Name	Propan-2-one
Synonyms	Dimethyl ketone, 2-Propanone, β-Ketopropane
CAS Number	67-64-1[5]
Chemical Formula	C ₃ H ₆ O[1][6]
Molecular Weight	58.08 g/mol [5][6]
Appearance	Colorless liquid[1][3][7]
Odor	Pungent, sweetish, fruity[4][8]
Melting Point	-94.9 °C (-138.8 °F)[2][8]
Boiling Point	56.05 °C (132.9 °F)[6][7]
Density	0.7845 g/cm³ (at 25 °C)[2][8]
Vapor Pressure	247 mbar (185.3 mmHg) at 20 °C[9]
Flash Point	-20 °C (-4 °F) (Closed Cup)[1][6][10]
Autoignition Temperature	465 °C (869 °F)[9][10]
Solubility in Water	Miscible[1][3][7]
Dipole Moment	2.69 Debye[6]
Refractive Index	1.359 at 20°C

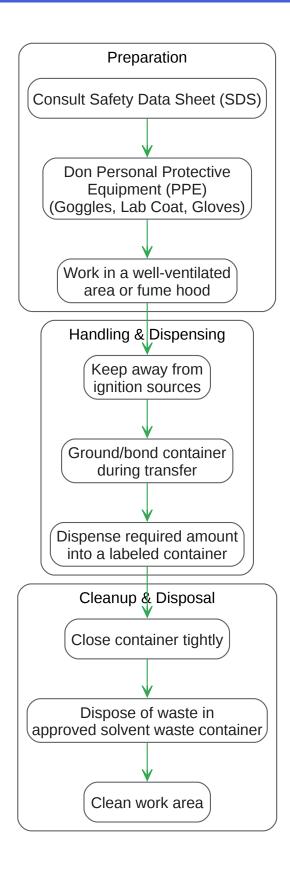
Molecular Structure

Acetone's properties are a direct result of its molecular structure: a central carbonyl group (C=O) bonded to two methyl groups (-CH₃).[1] This structure is the simplest representation of a ketone.

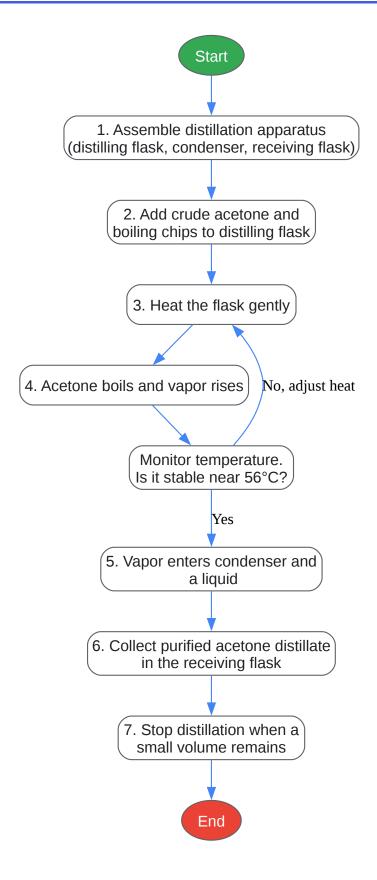












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